

Dimethylamine: A Comprehensive Technical Guide to its Molecular Structure, Properties, and Applications

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Compound of Interest

Compound Name: Dimethylamine

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Abstract

Dimethylamine (DMA), a secondary amine with the formula $(\text{CH}_3)_2\text{NH}$, is a versatile and widely used organic compound. It serves as a crucial building block in the synthesis of a vast array of industrial and pharmaceutical products. This technical guide provides an in-depth analysis of the molecular structure, physicochemical properties, synthesis, and reactivity of **dimethylamine**. Furthermore, it details its significant role in drug development and presents comprehensive experimental protocols for its synthesis and characterization.

Molecular Structure and Chemical Formula

Dimethylamine is an organic compound with the chemical formula $\text{C}_2\text{H}_7\text{N}$.^[1] Its structure consists of a central nitrogen atom bonded to two methyl groups and one hydrogen atom.^[2] As a secondary amine, the nitrogen atom possesses a lone pair of electrons, which is responsible for its basicity and nucleophilicity. The molecule adopts a trigonal pyramidal geometry around the nitrogen atom.

The structural formula and skeletal representation of **dimethylamine** are as follows:

- Molecular Formula: $\text{C}_2\text{H}_7\text{N}$

- Condensed Structural Formula: $(\text{CH}_3)_2\text{NH}$
- Skeletal Formula: A representation where the carbon and hydrogen atoms are implied, focusing on the connectivity of the non-hydrogen atoms.

Physicochemical Properties

Dimethylamine is a colorless, flammable gas at standard temperature and pressure, possessing a characteristic fishy or ammonia-like odor.^{[1][2]} It is commonly supplied as a liquefied gas or as a 40% aqueous solution.^{[1][2]}

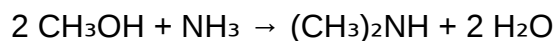
Data Presentation: Physical and Spectroscopic Properties of Dimethylamine

Property	Value	Reference
Molecular Weight/Molar Mass	45.08 g/mol	[1][3]
Density	0.680 g/mL (at 20 °C, liquid)	
Melting Point	-93 °C	[1][2][4]
Boiling Point	7 °C	[1][2][4]
pKa of Conjugate Acid ((CH ₃) ₂ NH ₂ ⁺)	10.73	[1][2][5]
¹ H NMR Chemical Shift (CDCl ₃)	δ ~2.3 ppm (CH ₃ , singlet), δ ~0.8 ppm (NH, broad singlet)	[6]
¹³ C NMR Chemical Shift (CDCl ₃)	δ ~36.5 ppm	[7]
IR Absorption (N-H stretch)	3288 cm ⁻¹ (secondary amine)	[8]
IR Absorption (C-N stretch)	1143 cm ⁻¹ (aliphatic amine)	[8]

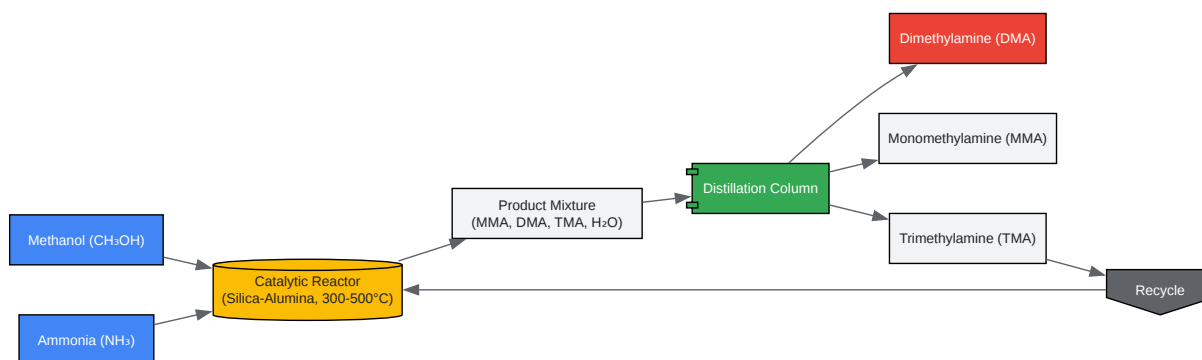
Synthesis and Reactivity

Industrial Synthesis

The primary industrial method for producing **dimethylamine** is the catalytic reaction of methanol and ammonia at elevated temperatures (300-500 °C) and pressures.[2] This reaction is typically carried out in the vapor phase over a silica-alumina catalyst and produces a mixture of mono-, di-, and trimethylamine.[2]



The product mixture is then separated by distillation. To enhance the yield of **dimethylamine**, trimethylamine is often recycled back into the reactor.



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